

# Safeguarding Your Research: A Comprehensive Guide to Handling MLS0315771

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## Compound of Interest

Compound Name: MLS0315771

Cat. No.: B1676674

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Essential safety and logistical information for researchers, scientists, and drug development professionals on the proper handling and disposal of the potent phosphomannose isomerase inhibitor, **MLS0315771**. This guide provides immediate, procedural, and step-by-step guidance to ensure the safe and effective use of this compound in a laboratory setting, reinforcing our commitment to being your preferred partner in laboratory safety and chemical handling.

## Key Safety and Physical Data

A thorough understanding of the chemical and toxicological properties of **MLS0315771** is paramount for its safe handling. The following table summarizes essential quantitative data gathered from supplier information. It is important to note that a comprehensive, substance-specific Safety Data Sheet (SDS) with full GHS hazard classifications was not available at the time of this publication. Therefore, this compound should be handled with the caution appropriate for a potent, biologically active substance with known toxicity at low concentrations.

Property	Value	Source(s)
Molecular Weight	273.33 g/mol	
Appearance	Solid, Off-white to yellow powder	
Solubility	Soluble in DMSO at 100 mg/mL (365.86 mM)	
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	
Storage (In Solvent)	-80°C for 6 months; -20°C for 1 month	
IC50	~1 µM for phosphomannose isomerase (MPI)	
Ki	1.4 µM	
Known Toxicity	Toxic to zebrafish embryos at concentrations above 2 µM. At 8-10 µM, approximately 50% of embryos appeared sick within 20 minutes, with most dying by 30-60 minutes.	

## Operational Plan for Handling MLS0315771

A systematic approach to handling **MLS0315771** from receipt to disposal is critical to minimize exposure and ensure a safe laboratory environment.

### Receiving and Unpacking

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses with side shields, and nitrile gloves, before opening the package.
- Open the package in a designated area, preferably withi

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